

Molecular weight and formula of C₁₂H₁₆O₂ carboxylic acids

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Compound of Interest

Compound Name: 2,2-Dimethyl-3-(2-methylphenyl)propanoic acid

CAS No.: 861596-04-5

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An In-Depth Technical Guide to C₁₂H₁₆O₂ Carboxylic Acids: Properties, Isomerism, and Analytical Strategies

Introduction

Carboxylic acids with the molecular formula C₁₂H₁₆O₂ represent a diverse group of organic compounds characterized by a carboxyl group (-COOH) attached to a C₁₁H₁₅ alkyl or aryl backbone. With a molecular weight of 208.26 g/mol, these compounds are of significant interest in various fields, including pharmacology, fragrance chemistry, and materials science. Their biological activities and physical properties are intrinsically linked to their specific isomeric structures, making robust analytical characterization paramount for research and development professionals.

This guide provides a comprehensive overview of C₁₂H₁₆O₂ carboxylic acids, focusing on their structural diversity, key analytical techniques for their identification and quantification, and the underlying principles that govern these methodologies.

Molecular and Structural Properties

The molecular formula $C_{12}H_{16}O_2$ dictates a specific elemental composition: 12 carbon atoms, 16 hydrogen atoms, and 2 oxygen atoms. The presence of a carboxylic acid functional group imparts characteristic acidity and allows for the formation of various derivatives such as esters and amides. The degree of unsaturation, calculated to be five, suggests the presence of rings and/or double bonds within the molecular structure, leading to a vast number of possible isomers.

Isomeric Diversity

The structural diversity of $C_{12}H_{16}O_2$ carboxylic acids is a critical consideration in their study. Isomers can be broadly categorized as constitutional isomers, which differ in the connectivity of their atoms, and stereoisomers, which have the same connectivity but differ in the spatial arrangement of atoms.

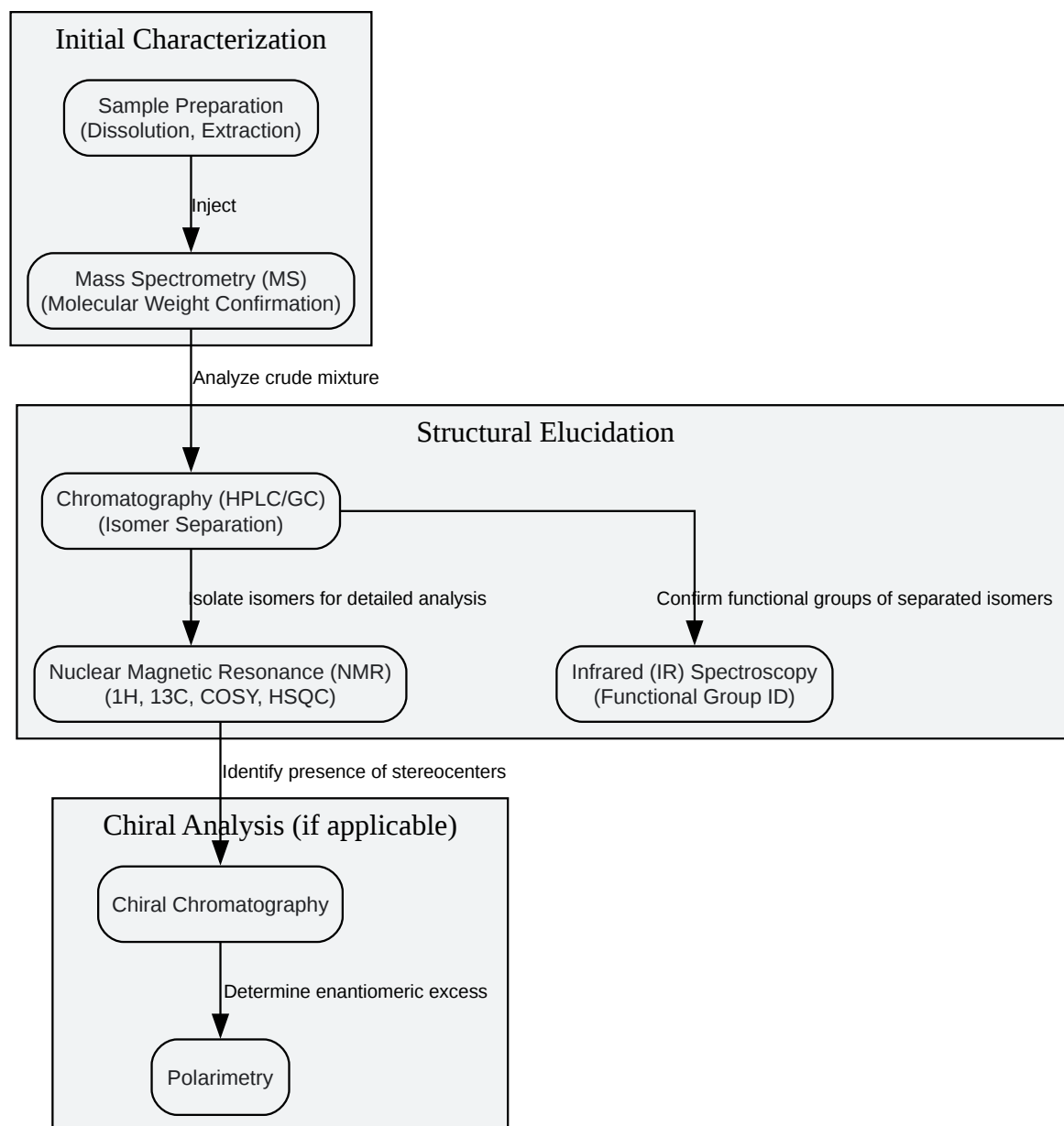
Table 1: Representative Isomers of $C_{12}H_{16}O_2$ Carboxylic Acids

Isomer Name	IUPAC Name	Structural Features
Ibuprofen	(RS)-2-(4-(2-methylpropyl)phenyl)propanoic acid	Aromatic ring, chiral center
Naproxen (related structure, $C_{14}H_{14}O_3$)	(+)-(S)-2-(6-methoxynaphthalen-2-yl)propanoic acid	Naphthalene ring system, chiral center
Phenylvaleric acid isomers	e.g., 5-phenylpentanoic acid	Phenyl group attached to a pentanoic acid chain
Cyclohexylbenzoic acid isomers	e.g., 4-cyclohexylbenzoic acid	Cyclohexyl ring attached to a benzoic acid

Note: While Naproxen is not a direct isomer, it is a structurally related and commercially significant carboxylic acid that highlights the importance of isomeric purity.

Analytical Characterization Workflow

A multi-technique approach is essential for the unambiguous identification and characterization of C₁₂H₁₆O₂ carboxylic acid isomers. The following workflow outlines a logical sequence of analytical methods.



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Caption: A typical analytical workflow for the characterization of C₁₂H₁₆O₂ carboxylic acid isomers.

Step-by-Step Experimental Protocols

- **Sample Preparation:** Dissolve approximately 1 mg of the C₁₂H₁₆O₂ carboxylic acid sample in a suitable solvent such as methanol or acetonitrile.
- **Instrumentation:** Utilize an electrospray ionization (ESI) mass spectrometer, typically coupled with a liquid chromatograph (LC-MS).
- **Ionization Mode:** Operate in negative ion mode to facilitate the deprotonation of the carboxylic acid, forming the [M-H]⁻ ion.
- **Data Acquisition:** Acquire a full scan mass spectrum over a mass-to-charge (m/z) range that includes the expected molecular ion (e.g., m/z 50-500).
- **Data Analysis:** Identify the peak corresponding to the [M-H]⁻ ion. For a C₁₂H₁₆O₂ carboxylic acid, this will appear at an m/z of approximately 207.12. High-resolution mass spectrometry can provide an exact mass measurement to confirm the elemental composition.
- **Sample Preparation:** Dissolve 5-10 mg of the purified isomer in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in an NMR tube.
- **¹H NMR Spectroscopy:**
 - Acquire a proton NMR spectrum to determine the number of unique proton environments, their chemical shifts, integration (relative number of protons), and splitting patterns (coupling).
 - The carboxylic acid proton typically appears as a broad singlet at a downfield chemical shift (δ 10-13 ppm).
- **¹³C NMR Spectroscopy:**
 - Acquire a carbon-13 NMR spectrum to determine the number of unique carbon environments.

- The carboxyl carbon is characteristically found at a downfield chemical shift (δ 170-185 ppm).
- 2D NMR (COSY, HSQC):
 - Perform Correlation Spectroscopy (COSY) to identify proton-proton coupling networks.
 - Perform Heteronuclear Single Quantum Coherence (HSQC) spectroscopy to correlate directly bonded proton and carbon atoms.
- Structure Determination: Integrate the data from all NMR experiments to piece together the molecular structure of the specific isomer.
- Column Selection: Choose a suitable stationary phase. A C18 reversed-phase column is a common starting point for separating moderately polar organic molecules.
- Mobile Phase: Prepare a mobile phase, typically a mixture of an aqueous buffer (e.g., water with 0.1% formic acid) and an organic solvent (e.g., acetonitrile or methanol).
- Gradient Elution: Develop a gradient elution method, starting with a higher proportion of the aqueous phase and gradually increasing the organic solvent concentration to elute compounds of increasing hydrophobicity.
- Detection: Utilize a UV detector, setting the wavelength to a value where the aromatic ring (if present) or the carboxyl group absorbs, typically around 254 nm.
- Method Validation: Validate the method for linearity, accuracy, precision, and selectivity to ensure reliable quantification of the isomers.

Trustworthiness and Self-Validating Systems

The robustness of the analytical data relies on a self-validating system where multiple, orthogonal techniques provide converging evidence. For instance, the molecular weight determined by mass spectrometry must be consistent with the structure elucidated by NMR. Similarly, the number of isomers detected by HPLC should be reconcilable with the complexity of the NMR spectra of the initial mixture. Internal standards should be used in chromatographic methods to ensure accurate quantification.

Conclusion

The comprehensive analysis of C₁₂H₁₆O₂ carboxylic acids is a multi-faceted process that requires the strategic application of various analytical techniques. By understanding the principles behind each method and integrating the data in a logical workflow, researchers can confidently determine the molecular weight, elucidate the specific isomeric structures, and quantify the components of complex mixtures. This foundational knowledge is critical for advancing research and development in the numerous scientific disciplines where these compounds play a vital role.

References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 3672, Ibuprofen." PubChem, [\[Link\]](#).
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